

Allyltriethylgermane: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name: **Allyltriethylgermane**

Cat. No.: **B154255**

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CAS Number: 1793-90-4

This technical guide provides an in-depth overview of **Allyltriethylgermane**, a versatile organogermanium compound with emerging applications in organic synthesis. This document is intended for researchers, scientists, and drug development professionals, offering a summary of its properties, synthesis, and reactivity, with a focus on its utility in the formation of carbon-carbon bonds.

Chemical and Physical Properties

Allyltriethylgermane is a colorless liquid characterized by the presence of an allyl group and three ethyl groups attached to a central germanium atom. Its key physical and chemical properties are summarized in the tables below for easy reference.

Table 1: General Properties

Property	Value	Reference
CAS Number	1793-90-4	[1]
Molecular Formula	C ₉ H ₂₀ Ge	[1]
Molecular Weight	200.86 g/mol	[1]
IUPAC Name	triethyl(prop-2-en-1-yl)germane	[1]
Synonyms	Allyltriethylgermanium, Triethylallylgermane	

Table 2: Physical Properties

Property	Value
Appearance	Colorless liquid
Boiling Point	168-170 °C
Density	1.018 g/mL at 25 °C
Refractive Index (n ²⁰ /D)	1.457

Table 3: Computational Data

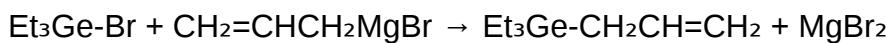
Property	Value	Reference
XLogP3	3.2	
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	0	[1]
Rotatable Bond Count	5	[1]
Exact Mass	202.077678 g/mol	[1]
Monoisotopic Mass	202.077678 g/mol	[1]
Topological Polar Surface Area	0 Å ²	
Heavy Atom Count	10	
Complexity	84.6	[1]

Synthesis of Allyltriethylgermane

While a specific, detailed experimental protocol for the synthesis of **Allyltriethylgermane** is not readily available in the reviewed literature, the general synthesis of tetraalkylgermanes is well-established. These compounds are typically prepared via the reaction of a germanium tetrahalide, most commonly germanium tetrachloride (GeCl_4), with a suitable organometallic nucleophile, such as a Grignard reagent or an organolithium species.

General Synthetic Approach:

The synthesis would likely involve the reaction of triethylgermanium halide (e.g., triethylgermanium bromide) with an allyl Grignard reagent (allylmagnesium bromide).



Alternatively, the reaction of germanium tetrachloride with a stoichiometric amount of ethylmagnesium bromide followed by reaction with allylmagnesium bromide could be employed. Careful control of stoichiometry would be crucial to achieve the desired product.

Reactivity and Applications in Organic Synthesis

Organogermanium compounds, including **Allyltriethylgermane**, are gaining attention in organic synthesis due to their unique reactivity, which is often intermediate between that of organosilanes and organostannanes.^[2] **Allyltriethylgermane** serves as an effective allylating agent, capable of transferring the allyl group to various electrophiles.

Chemoselective Allylation of Aldimines

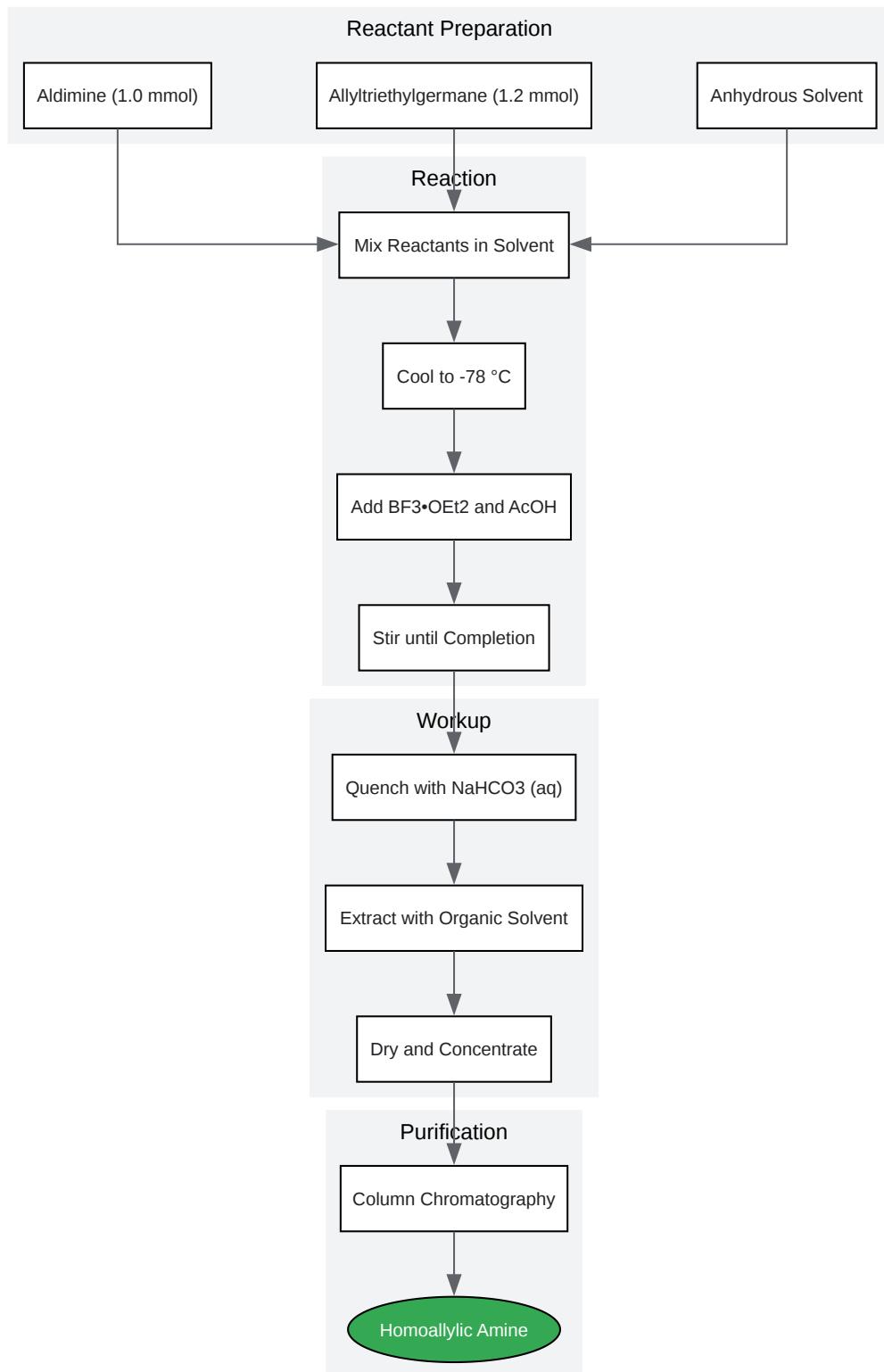
A notable application of **Allyltriethylgermane** is in the chemoselective allylation of aldimines in the presence of aldehydes. This reaction, promoted by a combination of boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$) and acetic acid (AcOH), affords homoallylic amines in high yields.^[3] This selectivity is particularly valuable in complex molecule synthesis where differentiation between carbonyl and imine functionalities is required.

Experimental Protocol: General Procedure for the Chemoselective Allylation of Aldimines^[3]

- To a solution of the aldimine (1.0 mmol) in a suitable anhydrous solvent (e.g., dichloromethane) is added **Allyltriethylgermane** (1.2 mmol).
- The mixture is cooled to a specified temperature (e.g., -78 °C).
- Boron trifluoride etherate ($\text{BF}_3 \cdot \text{OEt}_2$) (1.2 mmol) and acetic acid (AcOH) (1.2 mmol) are added sequentially.
- The reaction is stirred at the same temperature until completion, as monitored by thin-layer chromatography (TLC).
- The reaction is quenched with a saturated aqueous solution of sodium bicarbonate.
- The aqueous layer is extracted with an organic solvent (e.g., ethyl acetate).
- The combined organic layers are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel to afford the desired homoallylic amine.

The following diagram illustrates the experimental workflow for this chemoselective allylation.

Experimental Workflow: Chemoselective Allylation of Aldimines



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Caption: Workflow for the chemoselective allylation of aldimines using **Allyltriethylgermane**.

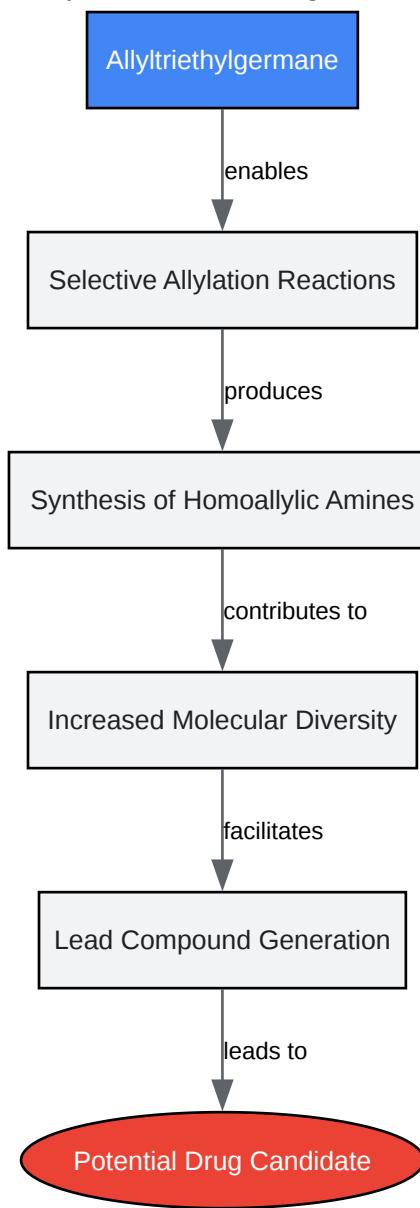
Role in Drug Development and Medicinal Chemistry

While the direct application of **Allyltriethylgermane** in drug development is not extensively documented, organogermanium compounds, in general, have been investigated for their potential therapeutic properties.^[2] The ability of **Allyltriethylgermane** to facilitate the stereoselective synthesis of complex molecules containing amine functionalities is of significant interest to medicinal chemists. Homoallylic amines are important structural motifs found in numerous biologically active compounds and natural products.

The development of novel, selective, and efficient methods for the synthesis of these structures, such as the allylation reaction described above, can accelerate the drug discovery process by enabling the rapid generation of diverse molecular libraries for biological screening. The unique reactivity profile of organogermanes may offer advantages over other organometallic reagents in terms of functional group tolerance and stereoselectivity, making them valuable tools in the synthesis of complex drug candidates.

The following diagram illustrates a conceptual relationship between **Allyltriethylgermane**'s reactivity and its potential contribution to the drug discovery pipeline.

Conceptual Role in Drug Discovery

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Caption: Conceptual pathway from **Allyltriethylgermane** to potential drug candidates.

Safety and Handling

Allyltriethylgermane should be handled by trained personnel in a well-ventilated chemical fume hood. It is a flammable liquid and vapor. Appropriate personal protective equipment, including safety glasses, gloves, and a lab coat, should be worn. For detailed safety information, consult the Safety Data Sheet (SDS) from the supplier.

Conclusion

Allyltriethylgermane is a valuable reagent in organic synthesis, particularly for the stereoselective allylation of imines. Its unique reactivity and chemoselectivity offer advantages in the synthesis of complex molecules, including those with potential biological activity. Further research into the applications of this and other organogermanium compounds is likely to uncover new and powerful synthetic methodologies relevant to the pharmaceutical and chemical industries.

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References

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